

2-Hydroxyatrazine CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Hydroxyatrazine

Cat. No.: B135301

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An In-depth Technical Guide to 2-Hydroxyatrazine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyatrazine (CAS Number: 2163-68-0) is a primary and non-phytotoxic metabolite of the widely used herbicide atrazine.[1] Its formation occurs through the hydrolysis of the chlorine atom on the triazine ring of atrazine, a process that can be mediated by chemical or biological pathways.[2] Understanding the chemical properties, synthesis, and analytical determination of **2-Hydroxyatrazine** is crucial for environmental monitoring, toxicological studies, and comprehending the fate of atrazine in the ecosystem. This guide provides a comprehensive overview of **2-Hydroxyatrazine**, including its physicochemical properties, synthesis strategies, detailed analytical protocols, and metabolic pathways.

Physicochemical and Toxicological Data

A summary of the key identifiers and physicochemical properties of **2-Hydroxyatrazine** is presented below.

Property	Value	Reference
CAS Number	2163-68-0	[3][4][5][6][7][8][9]
Molecular Formula	C8H15N5O	[3][4][5][8]
Molecular Weight	197.24 g/mol	[3][4][5][8][9]
IUPAC Name	4-(ethylamino)-6-(propan-2-ylamino)-1,3,5-triazin-2-ol	[4][6]
Synonyms	Hydroxyatrazine, Atrazine-2-hydroxy	[3][4][7][8]
Oral Chronic Reference Dose (RfDoc)	0.0676 mg/kg-day	[4]

Experimental Protocols

Synthesis of 2-Hydroxyatrazine

While a direct, detailed protocol for the de novo synthesis of **2-Hydroxyatrazine** is not readily available in the provided search results, its synthesis is conceptually based on the hydrolysis of atrazine. The synthesis of atrazine itself involves the sequential reaction of cyanuric chloride with ethylamine and isopropylamine. A generalized approach to obtaining **2-Hydroxyatrazine** would involve the subsequent controlled hydrolysis of atrazine.

Conceptual Protocol for Hydrolysis of Atrazine:

- **Dissolution:** Dissolve atrazine in a suitable solvent mixture, such as water and a co-solvent like methanol, to facilitate the reaction.
- **Acid or Base Catalysis:** The hydrolysis can be catalyzed by either acid or base. For instance, adjusting the pH to acidic conditions (e.g., pH < 5.5) can promote hydrolysis.[3]
- **Temperature Control:** Heating the reaction mixture can accelerate the rate of hydrolysis. Temperatures above 30°C are generally favorable.[3]
- **Reaction Monitoring:** The progress of the reaction can be monitored using analytical techniques such as High-Performance Liquid Chromatography (HPLC) to track the

disappearance of atrazine and the appearance of **2-Hydroxyatrazine**.

- Isolation and Purification: Upon completion of the reaction, the product mixture would be neutralized. **2-Hydroxyatrazine** can then be isolated and purified using techniques like solid-phase extraction followed by recrystallization or column chromatography.

Analytical Determination of 2-Hydroxyatrazine

1. High-Performance Liquid Chromatography (HPLC) Method for Water Samples

This method is suitable for the quantitative analysis of **2-Hydroxyatrazine** in drinking water.

- Sample Preparation (Solid-Phase Extraction):
 - Condition a C18 SPE cartridge with methanol followed by reagent water.
 - Pass a 50 mL water sample through the cartridge to adsorb the analyte.
 - Elute the cartridge with 5 mL of methanol.
 - Evaporate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.[\[10\]](#)
- HPLC Conditions:
 - Column: Agilent TC-C18(2) or HC-C18(2) reversed-phase column.[\[10\]](#)
 - Mobile Phase: Methanol/water gradient.
 - Detection: UV detector at 240 nm.[\[3\]](#)
 - Injection Volume: 10 μ L.[\[10\]](#)
- Quantitative Data:
 - Limit of Detection (LOD): 0.5 ng on-column.[\[10\]](#)
 - Linearity: Excellent linearity with a correlation coefficient (r^2) of 0.9998.[\[10\]](#)

2. Gas Chromatography-Mass Spectrometry (GC-MS) Method for Soil and Water Samples

This method is highly sensitive and selective for the determination of **2-Hydroxyatrazine** in complex matrices like soil pore water.

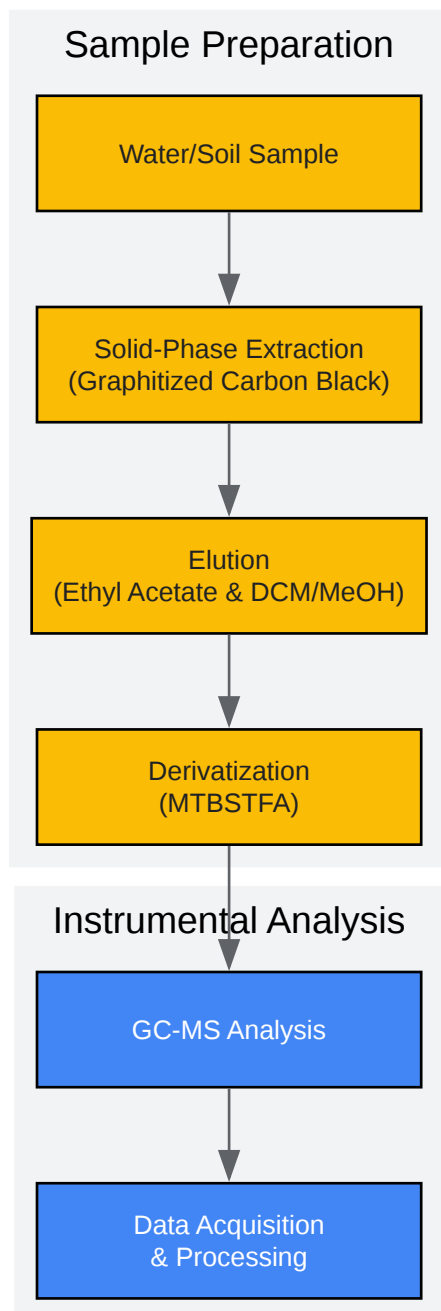
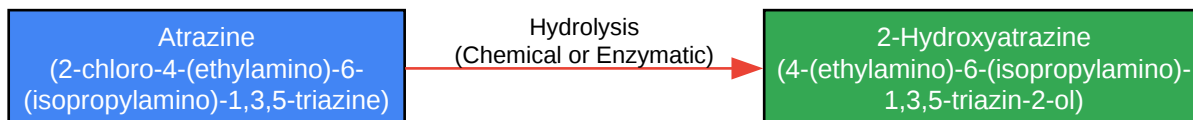
- Sample Preparation (Solid-Phase Extraction and Derivatization):
 - Isolate analytes from the water sample using a graphitized carbon-black SPE cartridge.
 - Elute the cartridge with ethyl acetate followed by a dichloromethane/methanol mixture.
 - Dry the ethyl acetate fraction over anhydrous sodium sulfate.
 - Evaporate the solvent and perform a solvent exchange into acetonitrile.
 - Derivatize the sample by adding N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide (MTBSTFA) and heating at 65°C for 45 minutes. This step is crucial as it converts the polar hydroxyl group into a more volatile silyl ether suitable for GC analysis.[\[4\]](#)
- GC-MS Conditions:
 - GC Column: 30 m x 0.25 mm ID x 0.25 µm film thickness poly(5%-diphenyl, 95%-dimethylsiloxane) capillary column.[\[4\]](#)
 - Injection: Splitless injection.[\[4\]](#)
 - Carrier Gas: Helium.[\[4\]](#)
 - Mass Spectrometer: Quadrupole mass spectrometer in electron impact (EI) mode.[\[4\]](#)
- Quantitative Data:
 - Method Detection Limits: 0.03 to 0.07 µg/L.[\[4\]](#)
 - Mean Recoveries: 77% at 0.74-0.82 µg/L and 97% at 7.4-8.2 µg/L in soil pore water.[\[4\]](#)

Metabolic and Degradation Pathways

2-Hydroxyatrazine is a key product in the metabolism and environmental degradation of atrazine. The primary transformation is the hydrolysis of the C-Cl bond, which detoxifies the

parent compound.

Atrazine to 2-Hydroxyatrazine Transformation



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